

CAY10566 degradation and storage conditions

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Compound of Interest		
Compound Name:	CAY10566	
Cat. No.:	B1668650	Get Quote

CAY10566 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **CAY10566**, a potent and selective stearoyl-CoA desaturase 1 (SCD1) inhibitor.

Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for CAY10566?

CAY10566 is supplied as a crystalline solid and requires specific storage conditions to ensure its stability.[1] For long-term storage, it is recommended to store the powder at -20°C, where it can remain stable for up to three years.[2] Once dissolved in a solvent, the storage requirements change. Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to one year or at -20°C for one to six months.[2][3][4]

2. How should I dissolve CAY10566?

CAY10566 is soluble in several organic solvents, including DMSO, ethanol, and dimethylformamide (DMF).[1] For in vitro experiments, DMSO is a common solvent, with a solubility of up to 78 mg/mL.[2] It is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce solubility.[2] Sonication may be necessary to fully dissolve the compound. [5] For in vivo studies, specific formulations are required. A common vehicle consists of a mixture of DMSO, PEG300, Tween 80, and saline.[5]

3. What is the stability of **CAY10566** in different forms?







The stability of **CAY10566** is dependent on its form and storage conditions. The solid powder is stable for at least three years when stored at -20°C.[2] In solvent, stability is reduced. At -80°C, solutions are stable for up to a year, while at -20°C, the stability ranges from one to six months. [2][3][4] Aqueous solutions are not recommended for storage for more than one day.[1]

4. How does CAY10566 inhibit SCD1?

CAY10566 is a potent and selective inhibitor of stearoyl-CoA desaturase 1 (SCD1).[2][3][4][5] [6] SCD1 is a key enzyme that catalyzes the conversion of saturated long-chain fatty acid-CoAs into monounsaturated long-chain fatty acid-CoAs.[5] By inhibiting this enzyme, **CAY10566** blocks this conversion, which can impact cellular processes that rely on these monounsaturated fatty acids, such as membrane fluidity, cell signaling, and lipid metabolism.[7]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Inappropriate solvent or solvent quality.	Ensure you are using a recommended solvent such as DMSO, ethanol, or DMF.[1] Use fresh, anhydrous DMSO as moisture can decrease solubility.[2] Gentle heating and sonication can also aid in dissolution.[5]
Inconsistent experimental results	Improper storage of stock solutions leading to degradation.	Aliquot stock solutions to avoid repeated freeze-thaw cycles. [2] Store aliquots at -80°C for long-term use (up to 1 year) or -20°C for shorter-term use (1-6 months). [2][3][4] Prepare fresh working solutions for each experiment.
Low cellular activity observed	Insufficient cellular uptake or incorrect dosage.	Optimize the concentration of CAY10566 based on the specific cell line and experimental conditions. IC50 values can vary between enzymatic assays and cell-based assays.[5] Ensure the final DMSO concentration in your cell culture medium is not toxic to the cells (typically below 0.5%).
Precipitation in aqueous buffer	Low aqueous solubility of CAY10566.	CAY10566 has limited solubility in aqueous buffers.[1] To maximize solubility, first dissolve the compound in DMF and then dilute it with the aqueous buffer of choice.[1] It is not recommended to store



aqueous solutions for more than one day.[1]

Data Summary Tables

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 3 years[2]
In Solvent	-80°C	Up to 1 year[2][4][5]
-20°C	1 to 6 months[2][3][4][6]	
Aqueous Solution	4°C	Not recommended for more than one day[1]

Table 2: Solubility Information

Solvent	Solubility
DMSO	~10-78 mg/mL[1][2]
DMF	~20 mg/mL[1]
Ethanol	~0.15 mg/mL[1]
Aqueous Buffer (1:5 DMF:PBS, pH 7.2)	~0.15 mg/mL[1]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh out the desired amount of CAY10566 powder (Molecular Weight: 389.81 g/mol).[5]
- Solvent Addition: Add the appropriate volume of high-purity, anhydrous DMSO to achieve a
 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve



3.898 mg of **CAY10566** in 1 mL of DMSO.

- Dissolution: Vortex and/or sonicate the solution until the compound is completely dissolved.
 [5]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -80°C for up to one year.[2]

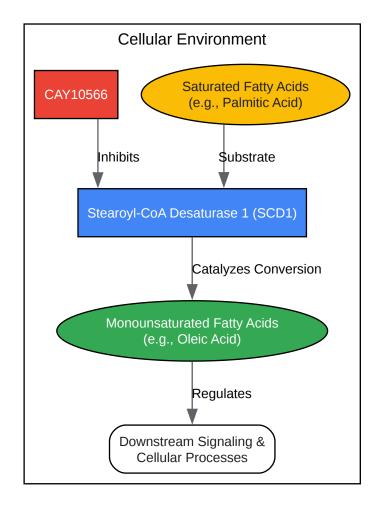
Protocol 2: In Vivo Formulation

For animal studies, a common formulation involves a multi-component vehicle.[2][5]

- Initial Dissolution: Prepare a concentrated stock solution of **CAY10566** in DMSO.
- Vehicle Preparation: In a separate tube, combine the other vehicle components, such as PEG300, Tween 80, and saline, in the desired ratios (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline).[5]
- Final Formulation: Slowly add the **CAY10566**/DMSO stock solution to the vehicle mixture while vortexing to ensure a homogenous suspension.
- Administration: The final formulation should be prepared fresh before each administration.

Signaling Pathway and Experimental Workflow Diagrams

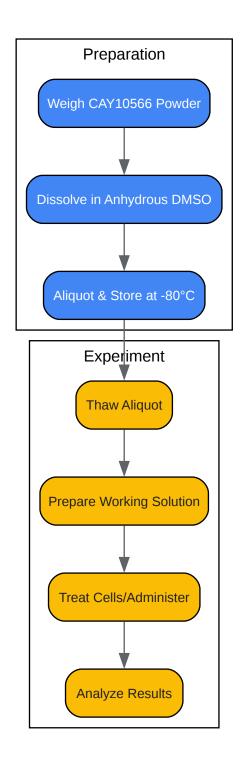




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Caption: CAY10566 inhibits SCD1, blocking the conversion of SFAs to MUFAs.





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Caption: General workflow for preparing and using CAY10566 in experiments.



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